

Application Notes and Protocols for TVB-3166

Administration in In Vivo Studies

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Compound of Interest

Compound Name: TVB-3166

Cat. No.: B611514

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These application notes provide a comprehensive overview of the in vivo administration of **TVB-3166**, a potent and selective inhibitor of Fatty Acid Synthase (FASN). The information presented here is collated from preclinical studies to guide the design and execution of in vivo experiments.

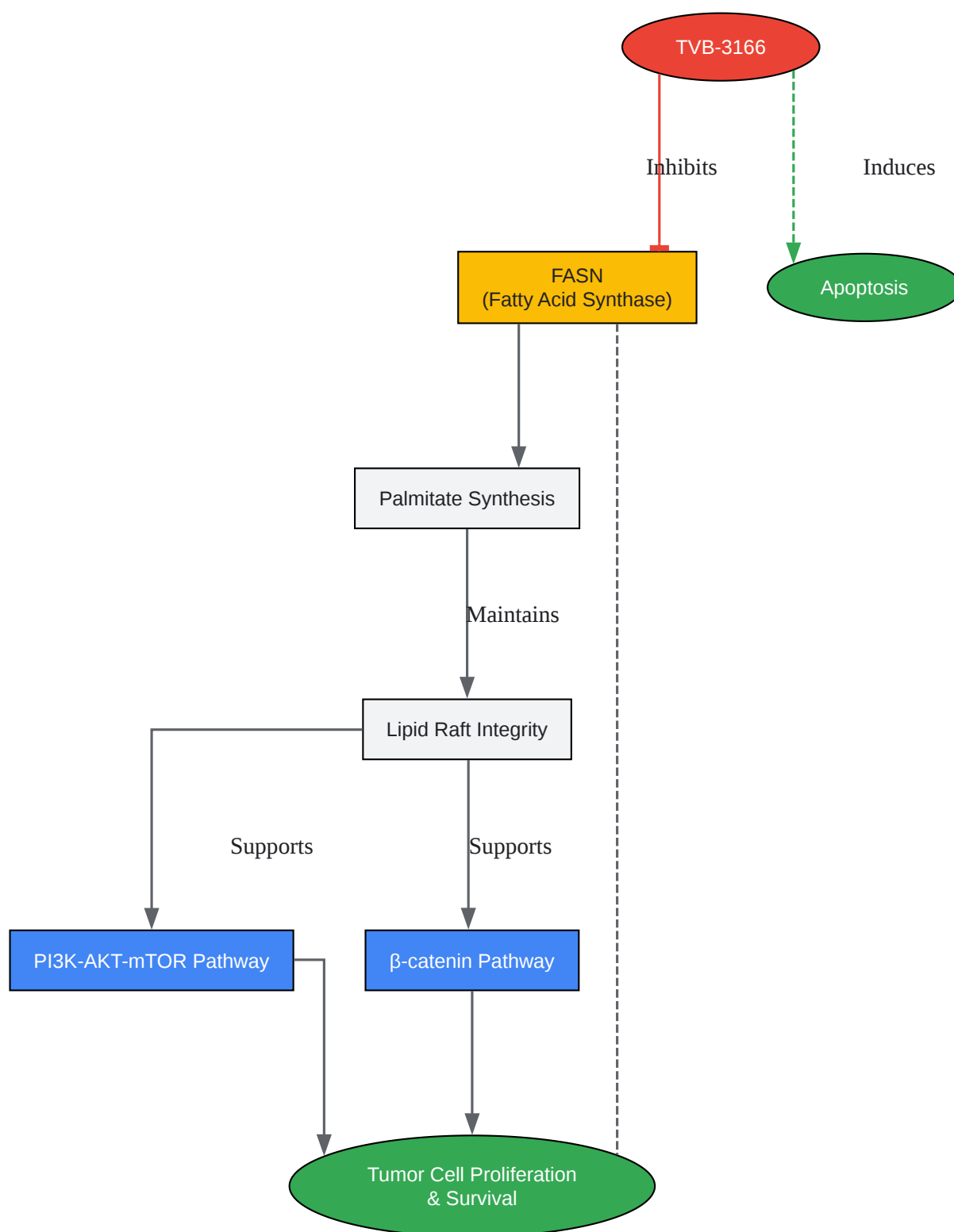
Introduction

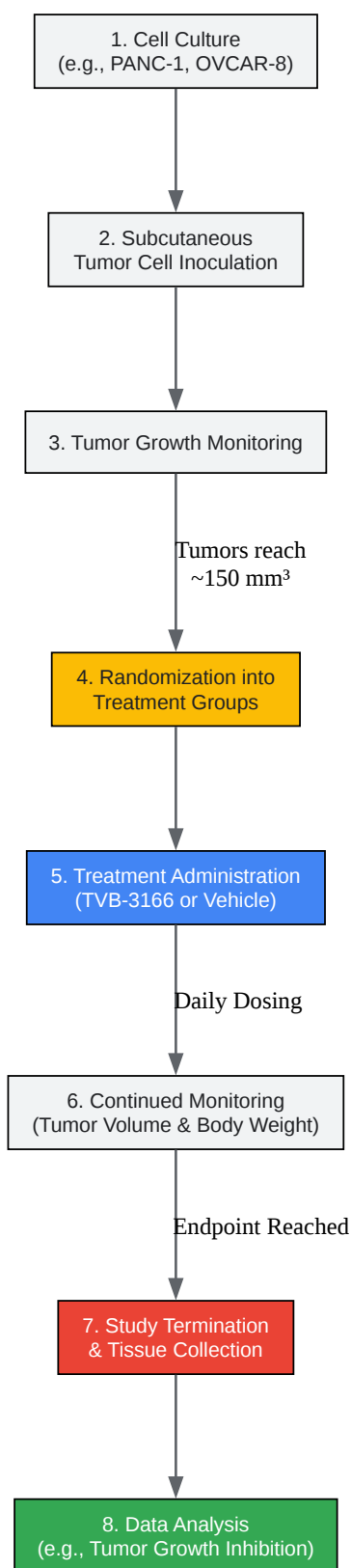
TVB-3166 is an orally available, reversible small molecule inhibitor of FASN.[1][2] Inhibition of FASN disrupts the de novo synthesis of palmitate, a critical component for tumor cell proliferation and survival.[2] This disruption leads to the remodeling of cell membranes, inhibition of key oncogenic signaling pathways, and ultimately, apoptosis in cancer cells.[1] Preclinical studies have demonstrated the anti-tumor efficacy of **TVB-3166** in a variety of cancer models, making it a compound of significant interest for cancer therapy research.[2][3]

Mechanism of Action

TVB-3166 exerts its anti-cancer effects by inhibiting FASN, which in turn impacts several downstream cellular processes. A primary mechanism is the disruption of the PI3K-AKT-mTOR and β -catenin signaling pathways.[1] FASN inhibition alters the architecture of lipid rafts in the cell membrane, which are crucial for the proper localization and function of signaling proteins.[1] This leads to reduced phosphorylation of AKT and subsequent downregulation of the mTOR pathway, a central regulator of cell growth and proliferation. Additionally, **TVB-3166** has been

shown to decrease the expression of c-Myc, a key downstream effector of the Wnt/ β -catenin pathway.[\[1\]](#)





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References

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- To cite this document: BenchChem. [Application Notes and Protocols for TVB-3166 Administration in In Vivo Studies]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b611514#tvb-3166-administration-route-for-in-vivo-studies>]

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